

ONO-3307 stability and storage conditions

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Compound of Interest

Compound Name: ONO-3307

Cat. No.: B1662445

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ONO-3307 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **ONO-3307**.

Frequently Asked Questions (FAQs)

Q1: What is **ONO-3307** and what are its different forms?

A1: **ONO-3307** is a synthetic, broad-spectrum protease inhibitor. It is available in two common forms: **ONO-3307** free base and **ONO-3307** mesylate. The mesylate salt is frequently used in research due to its potential for improved solubility and stability.

Q2: What are the recommended storage conditions for **ONO-3307**?

A2: Proper storage is crucial to maintain the integrity of **ONO-3307**. The following conditions are recommended:

Form	Storage Condition	Duration
ONO-3307 (Powder)	Store at -20°C. Keep in a tightly sealed container, protected from light and moisture.	Up to 3 years
ONO-3307 (In Solvent)	Store stock solutions at -80°C. Avoid repeated freeze-thaw cycles.	Up to 1 year

Q3: How should I reconstitute **ONO-3307**?

A3: For in vitro experiments, **ONO-3307** can be reconstituted in dimethyl sulfoxide (DMSO) to prepare a concentrated stock solution. It is recommended to start with a high concentration (e.g., 10 mM) and then dilute further with the appropriate aqueous buffer or cell culture medium for your experiment. For in vivo studies, formulations may involve solvents like DMSO and polyethylene glycol (PEG300).

Q4: What proteases does **ONO-3307** inhibit?

A4: **ONO-3307** is a competitive inhibitor of several serine proteases involved in the coagulation cascade and inflammatory processes.^{[1][2]}

Target Protease	Inhibitory Constant (K _i)
Trypsin	0.048 μM
Thrombin	0.18 μM
Plasma Kallikrein	0.29 μM
Plasmin	0.31 μM
Pancreatic Kallikrein	3.6 μM
Chymotrypsin	47 μM

Q5: Is **ONO-3307** stable in aqueous solutions?

A5: While specific data on the long-term stability of **ONO-3307** in aqueous solutions is limited, it is generally recommended to prepare fresh dilutions in aqueous buffers from a frozen DMSO stock solution for each experiment. The stability of the compound in aqueous media can be pH-dependent, and it is advisable to use it promptly after dilution.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or no inhibitory effect observed in the assay.	Improper storage: The compound may have degraded due to incorrect storage temperature or exposure to light and moisture.	Ensure the powdered compound is stored at -20°C and stock solutions at -80°C. Protect from light.
Incorrect concentration: Calculation errors during dilution or inaccurate initial weighing.	Double-check all calculations. It is advisable to perform a concentration-response curve to determine the optimal inhibitory concentration for your specific assay.	
Compound precipitation: The final concentration of ONO-3307 in the aqueous assay buffer may exceed its solubility limit.	Visually inspect the solution for any precipitate. If observed, consider lowering the final concentration or adjusting the solvent composition of the final dilution. The final DMSO concentration in the assay should be kept low (typically <0.5%) to avoid solvent effects.	
Precipitate forms when diluting the DMSO stock solution in an aqueous buffer.	Low aqueous solubility: The compound may not be sufficiently soluble in the chosen aqueous buffer.	Try preparing the dilution in a pre-warmed buffer. If precipitation persists, you may need to use a lower concentration or add a small percentage of a co-solvent, ensuring it does not interfere with your assay.
Variability between experiments.	Freeze-thaw cycles: Repeated freezing and thawing of the stock solution can lead to degradation of the compound.	Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.

Inconsistent solution preparation: Variations in the preparation of working solutions.	Prepare fresh working solutions for each experiment from a single, well-characterized stock solution.
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Experimental Protocols

Protocol: In Vitro Thrombin Inhibition Assay

This protocol provides a general framework for assessing the inhibitory activity of **ONO-3307** against thrombin.

Materials:

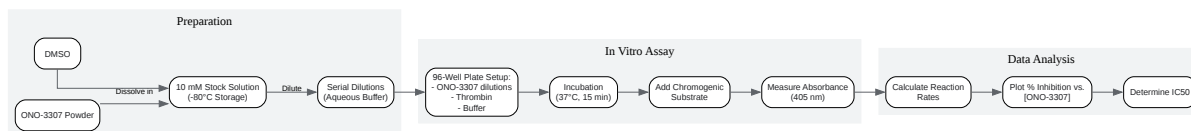
- **ONO-3307** mesylate
- Dimethyl sulfoxide (DMSO)
- Human α -thrombin
- Chromogenic thrombin substrate (e.g., S-2238)
- Tris-HCl buffer (e.g., 50 mM Tris-HCl, 150 mM NaCl, pH 7.4)
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of **ONO-3307** Stock Solution:
 - Prepare a 10 mM stock solution of **ONO-3307** mesylate in DMSO.
 - Further dilute the stock solution with Tris-HCl buffer to prepare a series of working solutions at various concentrations (e.g., 0.1 μ M to 100 μ M).
- Assay Setup:

- In a 96-well microplate, add 20 μ L of each **ONO-3307** working solution to the respective wells.
- Include a positive control (thrombin without inhibitor) and a negative control (buffer only).
- Add 160 μ L of Tris-HCl buffer to all wells.
- Add 10 μ L of human α -thrombin solution (final concentration, e.g., 1 nM) to all wells except the negative control.
- Incubate the plate at 37°C for 15 minutes.
- Enzymatic Reaction and Measurement:
 - Add 10 μ L of the chromogenic substrate S-2238 (final concentration, e.g., 200 μ M) to all wells to initiate the reaction.
 - Immediately measure the absorbance at 405 nm every minute for 15-30 minutes using a microplate reader.
- Data Analysis:
 - Calculate the rate of reaction (V) for each concentration of **ONO-3307** by determining the slope of the linear portion of the absorbance vs. time curve.
 - Plot the percentage of thrombin inhibition against the logarithm of the **ONO-3307** concentration.
 - Determine the IC₅₀ value, which is the concentration of **ONO-3307** that inhibits 50% of the thrombin activity.

Visualizations



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Caption: Experimental workflow for determining the in vitro inhibitory activity of **ONO-3307**.

Caption: **ONO-3307** inhibits multiple proteases in the coagulation cascade.

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